An In-depth Technical Guide to the Physical Properties of Nonyltrimethylammonium Bromide (NTAB)

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Compound of Interest	
Compound Name:	Nonyltrimethylammonium bromide
Cat. No.:	B1206413

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Introduction

Nonyltrimethylammonium bromide (NTAB), a quaternary ammonium salt, belongs to the class of cationic surfactants. Its amphiphilic nature, characterized by a hydrophilic quaternary ammonium head group and a hydrophobic nonyl tail, drives its self-assembly in aqueous solutions to form micelles. This behavior underlies its utility in various applications, including as a detergent, emulsifier, and component in drug delivery systems. This technical guide provides a comprehensive overview of the core physical properties of NTAB, detailing experimental methodologies for their determination and presenting available quantitative data.

Core Physical and Chemical Properties

A summary of the fundamental physical and chemical properties of **Nonyltrimethylammonium bromide** is provided below.

Property	Value	Source
Chemical Formula	$C_{12}H_{28}BrN$	[1]
Molecular Weight	266.26 g/mol	[1]
Appearance	White to off-white powder or crystals	
Melting Point	223-226 °C	
Solubility	Soluble in water	
CAS Number	1943-11-9	

Micellization and Aggregation Behavior

The self-assembly of NTAB monomers into micelles in aqueous solution is a key characteristic. This process is governed by the hydrophobic effect and is quantified by several important parameters.[2]

Critical Micelle Concentration (CMC)

The Critical Micelle Concentration (CMC) is the concentration of surfactant above which micelles spontaneously form.[2] For alkyltrimethylammonium bromides (C_nTAB), the CMC can be estimated using the following empirical equation at 25 °C[3]:

$$\ln(CMC / mM) = 11.13 - 0.698 * n$$

Where 'n' is the number of carbon atoms in the alkyl chain. For **Nonyltrimethylammonium bromide** (n=9), the estimated CMC is:

$$\ln(CMC / mM) = 11.13 - 0.698 * 9 \quad \ln(CMC / mM) = 11.13 - 6.282 \quad \ln(CMC / mM) = 4.848 \quad CMC = e^{4.848} \approx 127.5 \ mM$$

It is important to note that this is an estimated value, and the experimental value can be influenced by factors such as temperature, pressure, and the presence of electrolytes.[4]

Surface Tension at CMC

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The surface tension of a surfactant solution decreases with increasing concentration until the CMC is reached, after which it remains relatively constant. While specific experimental data for the surface tension of NTAB at its CMC is not readily available in the reviewed literature, for the homologous decyltrimethylammonium bromide (C10TAB), the surface tension at the CMC is in the range of 35-40 mN/m.[5] It is expected that NTAB would exhibit a similar value.

Aggregation Number

The aggregation number is the average number of surfactant monomers that constitute a single micelle. This parameter is influenced by factors such as the surfactant's chemical structure, concentration, temperature, and ionic strength of the solution.[6][7] For alkyltrimethylammonium bromides, aggregation numbers typically range from 30 to 100.[6][7] Specific experimental data for the aggregation number of NTAB is not prevalent in the literature, but it is expected to be within this range.

Krafft Point

The Krafft point is the temperature at which the solubility of a surfactant equals its critical micelle concentration.[2][8] Below the Krafft point, the surfactant exists as hydrated crystals and its solubility is low. Above the Krafft point, the solubility increases sharply, and micelles can form.[9] The Krafft temperature for alkyltrimethylammonium bromides generally increases with the length of the alkyl chain.[8] While a specific value for NTAB is not available, it is expected to be below room temperature, as is the case for other short-chain alkyltrimethylammonium bromides.

Experimental Protocols

The determination of the key physical properties of NTAB involves several established experimental techniques.

Determination of Critical Micelle Concentration (CMC)

The CMC can be determined by monitoring a physical property of the surfactant solution that exhibits a sharp change in its concentration dependence at the point of micelle formation.

1. Conductometry:

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- Principle: The equivalent conductivity of an ionic surfactant solution decreases after the CMC due to the lower mobility of the larger micelles compared to the free monomers.

- Methodology:

  - Prepare a series of aqueous solutions of NTAB with varying concentrations, spanning a range below and above the expected CMC.

  - Measure the specific conductivity of each solution using a calibrated conductivity meter at a constant temperature.

  - Plot the specific conductivity versus the NTAB concentration.

  - The plot will show two linear regions with different slopes. The intersection of these two lines corresponds to the CMC.[4][10]

2. Tensiometry (Du Noüy Ring or Wilhelmy Plate Method):

- Principle: The surface tension of a liquid decreases as the concentration of a surfactant increases. Once micelles form, the concentration of free monomers in the bulk solution remains relatively constant, leading to a plateau in the surface tension.

- Methodology:

  - Prepare a series of NTAB solutions of different concentrations.

  - Measure the surface tension of each solution using a tensiometer at a constant temperature.

  - Plot the surface tension as a function of the logarithm of the NTAB concentration.

  - The point at which the slope of the curve changes sharply indicates the CMC.[11][12]

Determination of Micelle Aggregation Number

Fluorescence Quenching Method:

- Principle: This technique utilizes a fluorescent probe (e.g., pyrene) that is solubilized within the hydrophobic core of the micelles and a quencher molecule that resides in the micelles and reduces the fluorescence intensity of the probe. The extent of quenching is related to the number of quencher molecules per micelle, which in turn allows for the calculation of the aggregation number.[6][7][13]

- Methodology:

  - Prepare a series of NTAB solutions at a concentration significantly above the CMC.

  - Add a constant, low concentration of a fluorescent probe (e.g., pyrene) to each solution.

  - Add varying concentrations of a quencher (e.g., cetylpyridinium chloride) to the solutions.

  - Measure the fluorescence intensity of the probe in each sample using a spectrofluorometer.

  - The data is analyzed using the Turro-Yekta equation, which relates the change in fluorescence intensity to the quencher concentration and the micelle concentration, allowing for the determination of the aggregation number.[6][7]

Determination of the Krafft Point

Conductivity Method:

- Principle: The solubility of an ionic surfactant increases significantly at the Krafft temperature, leading to a sharp increase in the conductivity of the solution.[9][14]

- Methodology:

  - Prepare a surfactant solution at a concentration above its expected CMC. The solution will initially be turbid if below the Krafft point.

  - Slowly heat the solution while continuously stirring and monitoring its conductivity.

  - Plot the conductivity as a function of temperature.

- The temperature at which a sharp increase in conductivity is observed corresponds to the Krafft point.[9][14]

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the characterization of the physical properties of a surfactant like **Nonyltrimethylammonium bromide**.
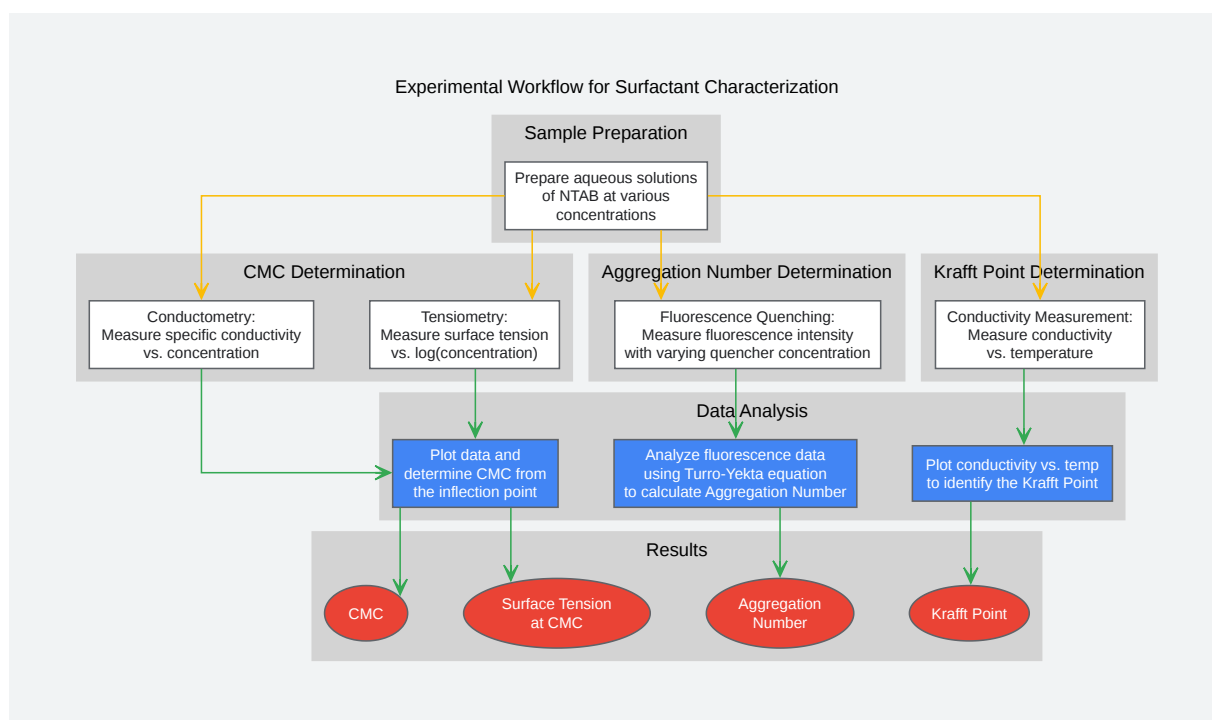
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Caption: General experimental workflow for determining the key physical properties of **Nonyltrimethylammonium bromide**.

Conclusion

This technical guide has summarized the core physical properties of **Nonyltrimethylammonium bromide** and outlined the standard experimental procedures for their determination. While specific experimental data for NTAB, particularly for surface tension at CMC, aggregation number, and Krafft point, are not extensively reported, the provided information based on its homologous series and established surfactant science offers a robust framework for researchers and professionals in drug development. The detailed experimental protocols and the illustrative workflow diagram serve as a practical resource for the physicochemical characterization of this and other cationic surfactants. Further experimental investigation is warranted to establish precise quantitative values for the key micellization parameters of NTAB.

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